

Essential Safety and Operational Protocols for (S)-1-Boc-3-hydroxypiperidine-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-1-Boc-3-hydroxypiperidine-d4

Cat. No.: B15555490

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This guide furnishes critical safety, handling, and disposal information for **(S)-1-Boc-3-hydroxypiperidine-d4**, tailored for researchers, scientists, and professionals in drug development. The following procedures are predicated on the Safety Data Sheet (SDS) for the non-deuterated analog, (S)-1-Boc-3-hydroxypiperidine, as the chemical reactivity and hazards are comparable.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-1-Boc-3-hydroxypiperidine is classified as a combustible solid that can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][2][3]} Therefore, stringent adherence to PPE protocols is mandatory to ensure personnel safety.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical goggles conforming to EN166.[4] A face shield is recommended if there is a splash hazard.	Protects against splashes and airborne particles that can cause serious eye damage.[5][6][7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) tested to EN 374 standard.[5][7]	Prevents skin contact, as the compound can cause skin irritation.[2][5]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities, a chemical-resistant apron is advisable.[5]	Minimizes skin exposure to the chemical.[5][8]
Respiratory Protection	Use in a well-ventilated area, preferably a certified chemical fume hood.[9] If engineering controls are insufficient, a NIOSH-approved N95 dust mask or respirator may be necessary.[1]	Reduces the risk of inhaling potentially irritating vapors or dust.[2][5]

Physicochemical and Hazard Data

A summary of key quantitative data for (S)-1-Boc-3-hydroxypiperidine is presented below.

Table 2: Physicochemical and Safety Data

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₉ NO ₃	[1]
Molecular Weight	201.26 g/mol	[1]
Appearance	Solid	[1]
Melting Point	34-40 °C	[1]
Flash Point	>110 °C (>230 °F) - closed cup	[1]
Signal Word	Warning	[1]
Hazard Statements	H315, H319, H335	[1]
Precautionary Statements	P261, P264, P271, P280, P302 + P352, P305 + P351 + P338	[1]
Storage Class Code	11 - Combustible Solids	[1]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible.[2]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[9]
 - Don all required PPE as outlined in Table 1.
- Handling the Compound:
 - Carefully open the container to prevent splashing or generating dust.
 - Use appropriate, clean tools (e.g., spatula, pipette) for transferring the chemical.

- Avoid direct contact with the substance.[9] If skin or eye contact occurs, immediately follow first aid procedures.[2]
- Post-Handling:
 - Securely close the container after use.
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Properly remove and dispose of contaminated gloves and other disposable PPE.
 - Wash hands thoroughly with soap and water after completing work and before leaving the laboratory.[5]

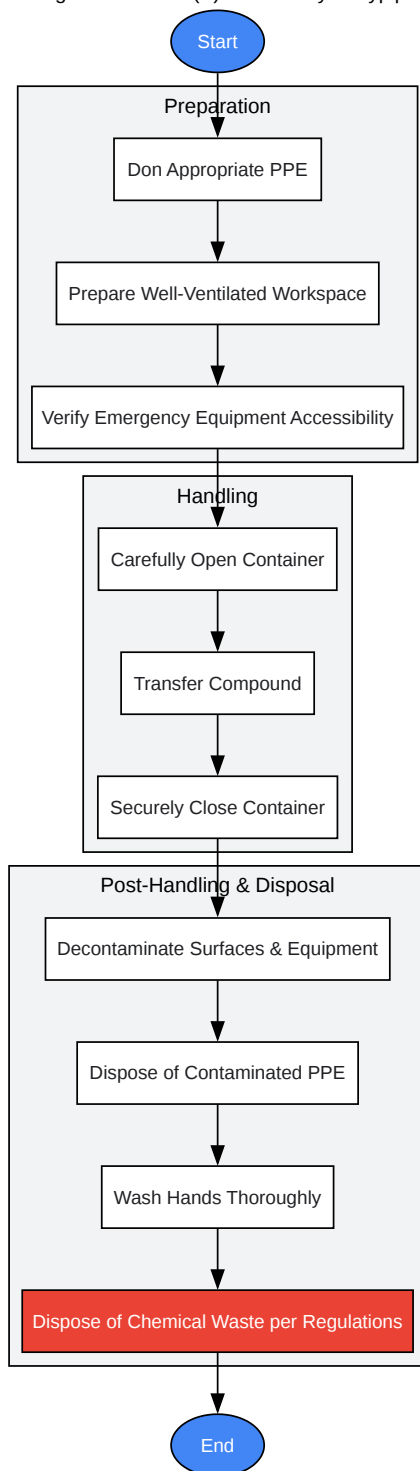
Disposal Plan

- Waste Collection: Dispose of contents and container to an approved waste disposal plant.[2] [4] All waste materials should be collected in a designated, labeled, and sealed container.
- Regulatory Compliance: Adhere to all local, state, and federal regulations for chemical waste disposal.

Safe Handling Workflow

The following diagram illustrates the logical flow for the safe handling of **(S)-1-Boc-3-hydroxypiperidine-d4** from receipt to disposal.

Safe Handling Workflow for (S)-1-Boc-3-hydroxypiperidine-d4

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **(S)-1-Boc-3-hydroxypiperidine-d4**.

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